

Essential Safety and Operational Guide for Handling Di-tert-butyl Oxalate

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Compound of Interest

Compound Name: Di-tert-butyl oxalate

Cat. No.: B1345461

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Di-tert-butyl oxalate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

Di-tert-butyl oxalate is an ester used in organic synthesis.[1] While some sources may describe it as a colorless liquid, its melting point indicates it is a solid at standard room temperature.[2][3] It is soluble in organic solvents like ethanol and dimethylformamide but has low solubility in water.[2]

Property	Value
Molecular Formula	C ₁₀ H ₁₈ O ₄ [4]
Molecular Weight	202.25 g/mol [4]
CAS Number	691-64-5[4]
Melting Point	69-72 °C[3]
Storage Temperature	2-8°C[3]

Hazard Identification and Personal Protective Equipment (PPE)

Di-tert-butyl oxalate is classified as causing skin and serious eye irritation.[3][5] Adherence to proper PPE protocols is mandatory to minimize exposure.

Hazard Statement	Description
H315	Causes skin irritation[3][5]
H319	Causes serious eye irritation[3][5]

The following table summarizes the recommended PPE for handling **Di-tert-butyl oxalate**.

Area of Protection	Required PPE	Specifications and Remarks
Eye/Face Protection	Safety glasses with side-shields or goggles	Must conform to EN166 (EU) or NIOSH (US) approved standards.[4]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact.[4]
Laboratory coat	To protect against splashes and spills.	
Respiratory Protection	N95 (US) or type ABEK-P2 (EU EN 143) respirator cartridges	Use in areas with inadequate ventilation or where dust formation is likely.[3][4]

Operational Plan for Safe Handling and Disposal

A systematic approach to handling and disposal is crucial for laboratory safety.

3.1. Handling Procedures

- Preparation: Work in a well-ventilated area, preferably under a chemical fume hood.[4] Ensure an eyewash station and safety shower are readily accessible.

- Personal Hygiene: Wash hands thoroughly after handling.^[4] Do not eat, drink, or smoke in the laboratory.
- Handling: Avoid contact with skin and eyes.^[4] Avoid the formation of dust and aerosols.^[4]

3.2. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[6]
- Recommended storage temperature is between 2-8°C.^[7]

3.3. Spill Cleanup

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Use personal protective equipment.^[4] Pick up and arrange disposal without creating dust.^[4] Sweep up the spilled material and place it in a suitable, closed container for disposal.^[4]
- Decontamination: Clean the spill area thoroughly.

3.4. Disposal Plan

- Waste Collection: Collect all waste material, including contaminated PPE, in a clearly labeled and sealed container.
- Disposal Route: Dispose of the chemical waste through an approved hazardous waste disposal facility.^[6] Do not dispose of it down the drain or in regular trash.^[4] Contaminated packaging should be disposed of as unused product.^[4]

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of accidental exposure.

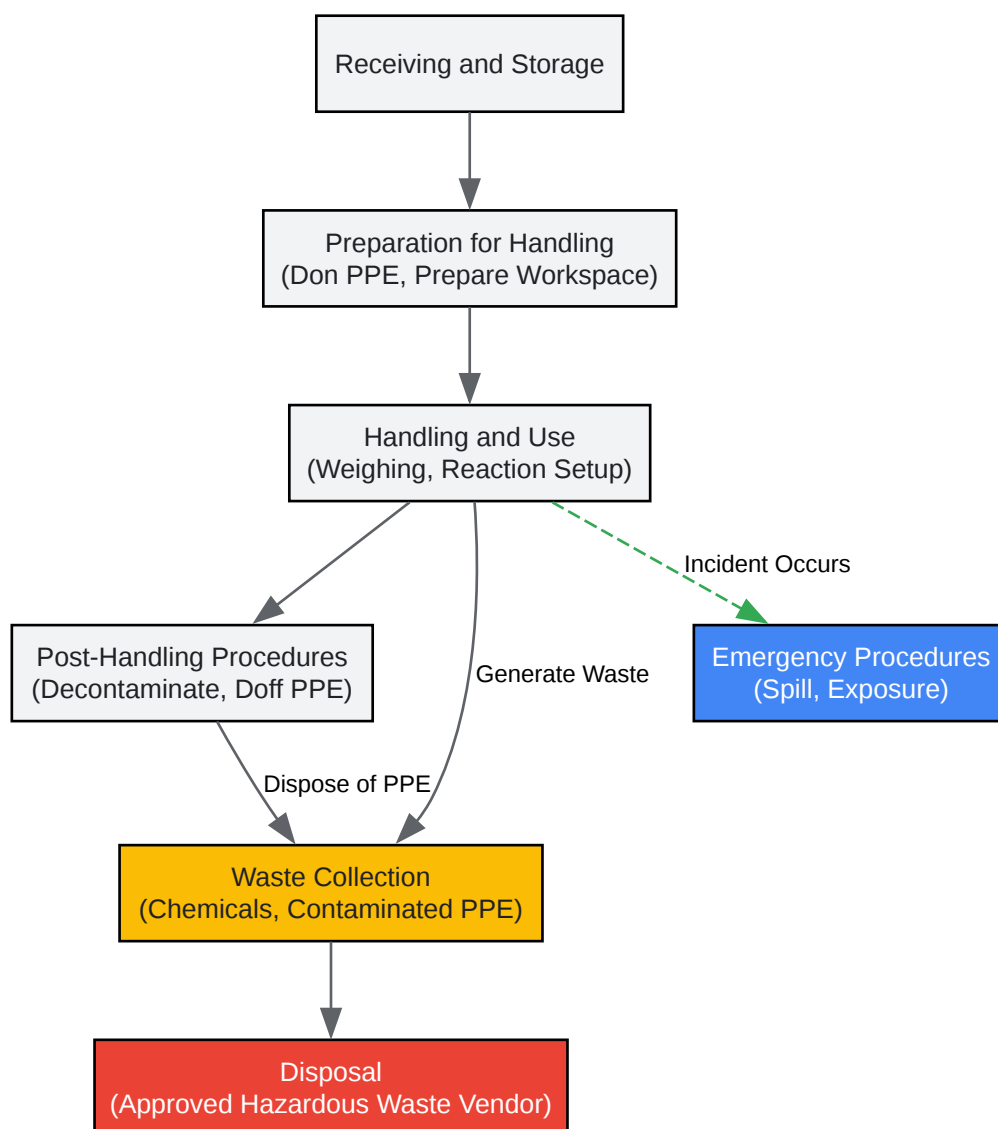
Exposure Route	First Aid Measures
Eye Contact	Rinse cautiously with water for several minutes. [4] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[4]
Skin Contact	Wash off with soap and plenty of water.[4] If skin irritation occurs, get medical advice/attention.[6]
Inhalation	Move the person into fresh air.[4] If not breathing, give artificial respiration.[4] Consult a physician.[4]
Ingestion	Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Consult a physician.[4]

Fire Safety

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Firefighting PPE: Wear a self-contained breathing apparatus for firefighting if necessary.[4]
- Hazardous Decomposition Products: Carbon oxides may be formed under fire conditions.[4]

Workflow for Safe Handling and Disposal of Di-tert-butyl Oxalate

The following diagram illustrates the logical workflow for the safe management of **Di-tert-butyl oxalate** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **Di-tert-butyl oxalate**.

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